

An In-depth Technical Guide to the PI3K α Inhibitor Alpelisib (BYL719)

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Compound of Interest

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Introduction: The Significance of PI3K α in Oncology

The phosphatidylinositol 3-kinases (PI3Ks) are a family of lipid kinases that play a critical role in numerous cellular processes, including cell growth, proliferation, survival, and metabolism.^[1] The PI3K/AKT/mTOR signaling pathway is one of the most frequently activated pathways in human cancers, making it a prime target for therapeutic intervention.^{[2][3]} Class I PI3Ks are heterodimers composed of a catalytic subunit (p110) and a regulatory subunit (p85). The p110 α isoform, encoded by the PIK3CA gene, is one of the most frequently mutated oncogenes in solid tumors, particularly in breast cancer.^{[2][4]} These mutations often lead to constitutive activation of the PI3K pathway, driving tumorigenesis and resistance to other therapies.^[4] This has spurred the development of isoform-selective inhibitors that can specifically target the p110 α subunit, with the goal of maximizing therapeutic efficacy while minimizing off-target effects. Alpelisib (formerly known as BYL719) is a potent and selective inhibitor of the p110 α isoform of PI3K and the first to receive FDA approval for the treatment of certain types of breast cancer.^{[4][5]}

Chemical Structure and Properties of Alpelisib

Alpelisib is an orally bioavailable small molecule with the chemical name (2S)-N1-{4-Methyl-5-[2-(1,1,1-trifluoro-2-methylpropan-2-yl)pyridin-4-yl]-1,3-thiazol-2-yl}pyrrolidine-1,2-dicarboxamide.[4] Its molecular formula is C₁₉H₂₂F₃N₅O₂S, and it has a molecular weight of 441.47 g/mol .[4][6]

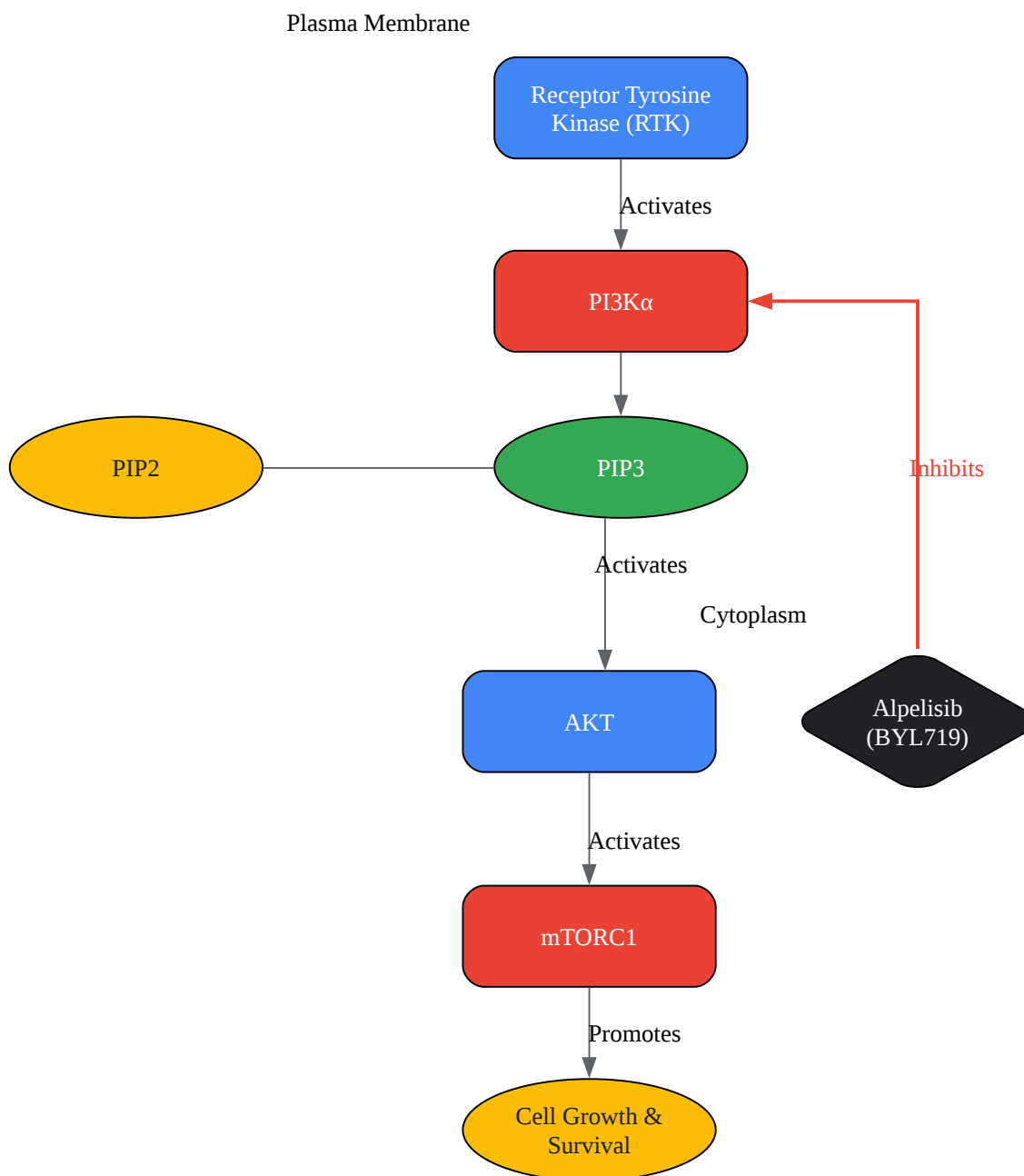
Chemical Structure of Alpelisib (BYL719)

Caption: Chemical structure of Alpelisib (BYL719).

Mechanism of Action: Targeting the PI3K/AKT/mTOR Pathway

Alpelisib functions as a selective inhibitor of the p110 α catalytic subunit of PI3K.[7] By binding to the ATP-binding site of p110 α , it prevents the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP₂) to phosphatidylinositol-3,4,5-trisphosphate (PIP₃).[8] The generation of PIP₃ is a critical step in the activation of the PI3K/AKT/mTOR signaling cascade.[9]

Downstream of PI3K, PIP₃ acts as a second messenger, recruiting and activating proteins such as AKT.[9] Activated AKT, in turn, phosphorylates a multitude of downstream targets, including mTOR, which ultimately leads to increased protein synthesis, cell growth, and survival.[3] By inhibiting p110 α , Alpelisib effectively blocks this signaling cascade, leading to a reduction in tumor cell proliferation and an increase in apoptosis in cancer cells harboring PIK3CA mutations.[7][8]



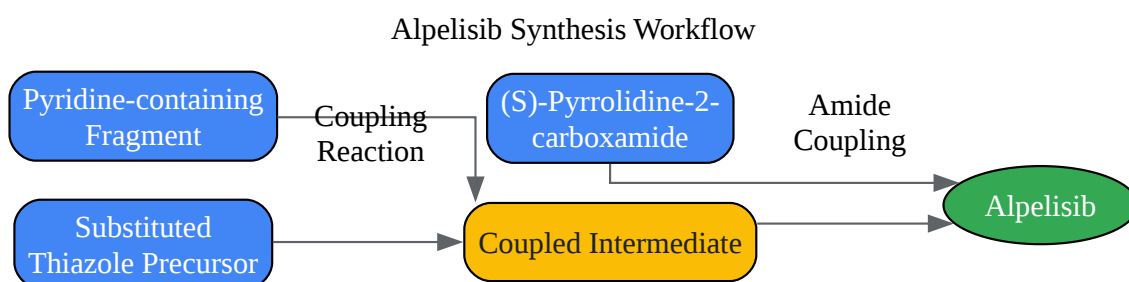
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Caption: Alpelisib inhibits the PI3K/AKT/mTOR signaling pathway.

Chemical Synthesis of Alpelisib

The synthesis of Alpelisib involves a multi-step process. While specific, detailed laboratory protocols are often proprietary, the general synthetic route can be outlined based on patent literature. A plausible synthetic scheme involves the coupling of key building blocks to construct the final molecule.

A representative synthesis could start with the preparation of a substituted thiazole intermediate and a pyridine-containing fragment. These two key intermediates are then coupled, followed by the introduction of the (S)-pyrrolidine-2-carboxamide moiety to yield Alpelisib.^{[10][11]}



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Caption: General synthetic workflow for Alpelisib.

Representative Experimental Protocol

A general procedure for a key coupling step, as adapted from patent literature, could involve the following:

- Preparation of the Reaction Mixture: In a suitable reaction vessel, dissolve the substituted thiazole intermediate and the pyridine-containing fragment in an appropriate solvent, such as dimethylformamide (DMF).^[10]
- Addition of Reagents: Add a palladium catalyst (e.g., Pd(OAc)₂), a phosphine ligand (e.g., [(t-Bu)₃PH]BF₄), and a base (e.g., Cs₂CO₃) to the reaction mixture.^[10]

- **Reaction Conditions:** Heat the mixture under an inert atmosphere (e.g., nitrogen) to a temperature of approximately 85-90 °C and stir for several hours until the reaction is complete, as monitored by a suitable analytical technique like HPLC or TLC.[\[10\]](#)[\[11\]](#)
- **Work-up and Purification:** After cooling to room temperature, quench the reaction with an aqueous solution (e.g., saturated NaHCO₃). Extract the product with an organic solvent (e.g., ethyl acetate). The combined organic layers are then washed, dried, and concentrated under reduced pressure. The crude product is then purified by column chromatography to yield the coupled intermediate.[\[11\]](#)
- **Final Amide Coupling:** The purified intermediate is then reacted with (S)-pyrrolidine-2-carboxamide in the presence of a coupling agent (e.g., HATU) and a base (e.g., DIPEA) in a solvent like tetrahydrofuran (THF) to afford Alpelisib.[\[11\]](#)

Biological Activity and Data

Alpelisib is a potent and selective inhibitor of the p110 α isoform of PI3K. Its inhibitory activity has been characterized in various biochemical and cell-based assays.

Target	IC50 (nM)	Assay Type	Reference
PI3K α (wild-type)	4.6 - 5	Biochemical	[8][12]
PI3K α (E545K mutant)	~4	Biochemical	[8]
PI3K α (H1047R mutant)	~4	Biochemical	[8]
PI3K β	1156 - 1200	Biochemical	[8][13]
PI3K δ	290	Biochemical	[8][13]
PI3K γ	250	Biochemical	[8][13]
mTOR	>9100	Biochemical	[14]
MCF-7 (PIK3CA mutant)	0.225 μ M	Cell Viability	[15]
T47D (PIK3CA mutant)	3.055 μ M	Cell Viability	[15]

IC50 values represent the concentration of the inhibitor required to reduce the activity of the target by 50%.

The data clearly demonstrates the high potency of Alpelisib for the p110 α isoform, including common cancer-associated mutants, and its selectivity over other Class I PI3K isoforms.[8][13] This isoform selectivity is crucial for its therapeutic window, as inhibition of other isoforms is associated with different sets of on-target toxicities.

Conclusion

Alpelisib (BYL719) is a landmark achievement in the development of targeted therapies for cancers with PIK3CA mutations. Its high potency and selectivity for the p110 α isoform of PI3K provide a clear mechanistic rationale for its clinical efficacy. This technical guide provides a comprehensive overview of the structure, synthesis, mechanism of action, and biological activity of Alpelisib, offering valuable insights for researchers and drug development professionals in the field of oncology. Further research into combination therapies and

mechanisms of resistance will continue to define the role of Alpelisib and other PI3K α inhibitors in cancer treatment.

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